

Introduction: Situating Isopentadecyl Acrylate in the Landscape of Polymer Science

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Compound of Interest

Compound Name: *Isopentadecyl acrylate*

CAS No.: 93804-12-7

Cat. No.: B3059038

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Isopentadecyl acrylate, identified by the CAS number 93804-12-7, is a member of the long-chain alkyl acrylates (LCAAs) family. These monomers are esters of acrylic acid, characterized by a long, hydrophobic alkyl chain. While specific, in-depth research data for the isopentadecyl isomer is limited in publicly available literature, a comprehensive understanding of its properties and potential can be expertly extrapolated from the extensive research conducted on its close structural analogues, such as isodecyl, lauryl, and isooctadecyl acrylates.^{[1][2]} This guide, therefore, leverages the well-established principles and data from the broader LCAA class to provide a robust technical overview for researchers, scientists, and drug development professionals.

The defining feature of these monomers is their amphipathic nature: a reactive acrylate head capable of polymerization and a long, nonpolar alkyl tail that imparts unique physical properties to the resulting polymers.^{[1][2]} By manipulating the length and branching of this alkyl chain, chemists can precisely tune the final polymer's characteristics, including its glass transition temperature (T_g), flexibility, and hydrophobicity.^{[3][4]} This makes LCAAs highly valuable building blocks for a vast array of applications, from advanced coatings and adhesives to specialized biomaterials.^{[1][5][6]}

Physicochemical and Thermal Properties

The physical properties of **isopentadecyl acrylate** are dictated by its molecular structure—a C15 alkyl chain attached to an acrylate group. The long hydrocarbon chain results in a hydrophobic, flexible molecule. Key quantitative data, benchmarked against well-documented analogues, are summarized below. The presence of long alkyl side-chains provides a convenient mechanism for tuning the physical properties of the resulting polymers.^[2]

Property	Value (Isopentadecyl Acrylate)	Context & Comparison with Analogues	Source
CAS Number	93804-12-7	---	N/A
Molecular Formula	C18H34O2	Based on isopentadecanol + acrylate	N/A
Molecular Weight	~282.47 g/mol	Calculated. Compare to Isooctadecyl acrylate (~324.5 g/mol)[7][8] and Isodecyl acrylate (~212.3 g/mol).[9][10]	N/A
Appearance	Colorless Liquid (Predicted)	Most non-polymeric long-chain acrylates are liquids at room temperature.[5][7]	N/A
Boiling Point	> 200 °C at atmospheric pressure	High due to molecular weight. Isodecyl acrylate boils at 121°C/10mmHg.[10] Polymerization is a risk at high temperatures.[11][12] [13]	N/A
Solubility	Negligible in water	The long alkyl chain confers strong hydrophobicity. Soluble in many organic solvents.[13]	N/A
Refractive Index	~1.44 - 1.45	Isodecyl acrylate has a refractive index of 1.44.[10]	N/A

		Long, flexible side chains decrease the Tg, leading to soft, flexible polymers.[3]	N/A
Glass Transition Temp. (Tg) of Polymer	Low (Predicted < -50°C)	The Tg for poly(isodecyl acrylate) is -55°C.[10]	

Synthesis and Polymerization: From Monomer to Macromolecule

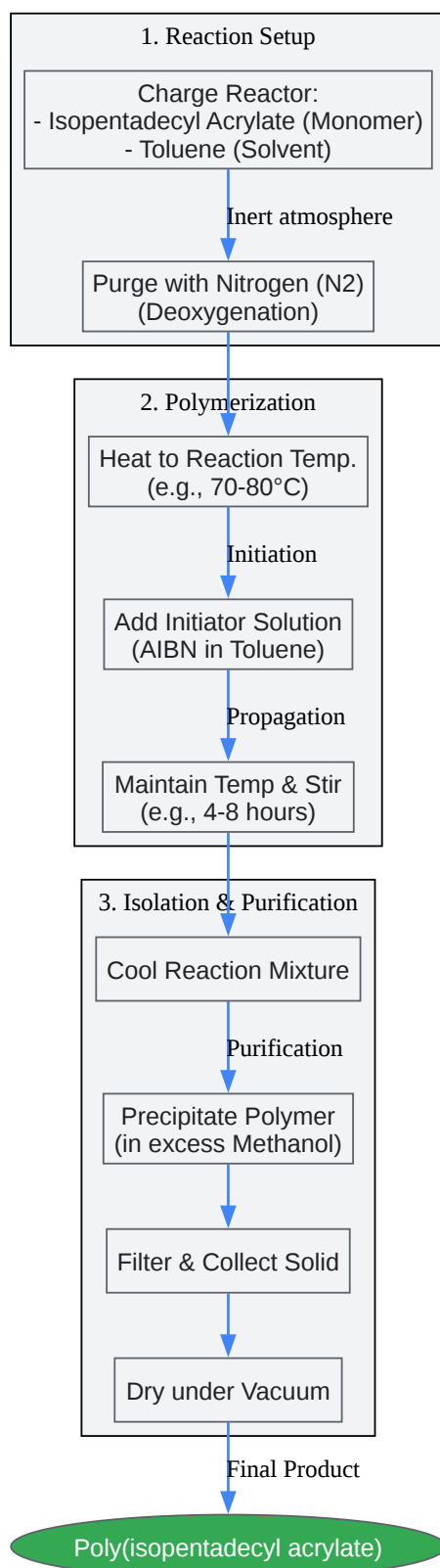
Monomer Synthesis

Long-chain alkyl acrylates like **isopentadecyl acrylate** are typically synthesized via the direct esterification of the corresponding alcohol (isopentadecanol) with acrylic acid.[14][15] This reaction is commonly catalyzed by a strong acid, such as p-toluenesulfonic acid, and is driven to completion by the removal of water, often through azeotropic distillation.[14][15]

Polymerization inhibitors like hydroquinone or phenothiazine are crucial additives to prevent premature polymerization of the acrylate monomer during synthesis and storage.[14]

Free-Radical Polymerization

The acrylate group's double bond makes it highly susceptible to polymerization, most commonly via free-radical mechanisms.[11] This process allows for the creation of homopolymers or copolymers with a wide range of other monomers (e.g., methyl methacrylate, styrene, acrylic acid) to further tailor the final properties.[3][16] The choice of initiator and solvent system is critical for controlling the polymer's molecular weight and polydispersity. For LCAAs, solution polymerization is often preferred to manage viscosity and the reaction exotherm.



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Caption: Workflow for the synthesis of Poly(**isopentadecyl acrylate**).

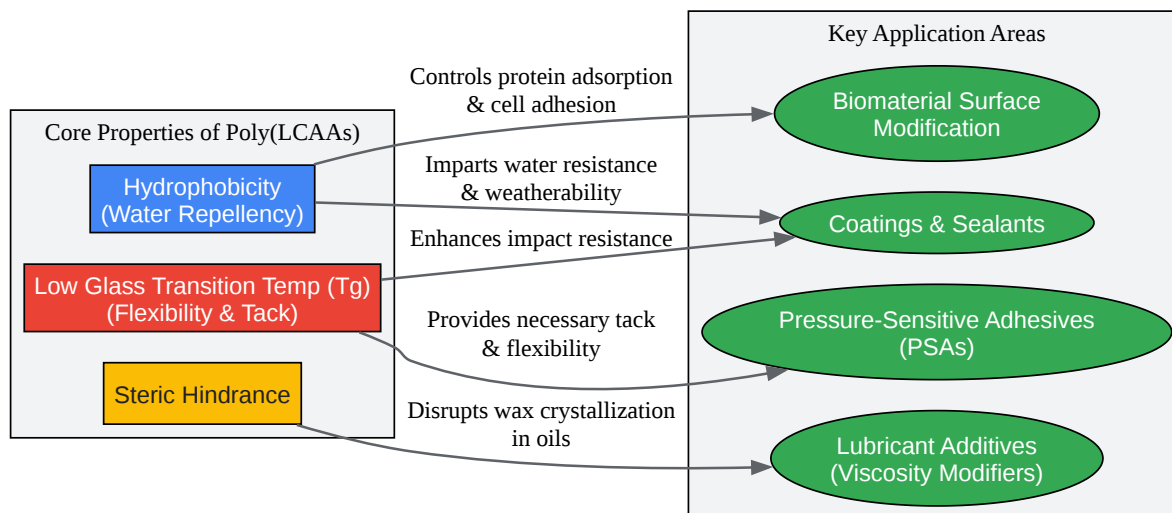
This protocol describes a representative synthesis of a homopolymer of a long-chain alkyl acrylate.

- Materials:
 - **Isopentadecyl acrylate** (monomer)
 - Azobisisobutyronitrile (AIBN) (initiator)
 - Toluene (solvent)
 - Methanol (non-solvent for precipitation)
 - Nitrogen gas source
 - Reaction flask with condenser, magnetic stirrer, and thermometer
- Procedure:
 - Reactor Preparation: In a reaction flask equipped with a condenser, magnetic stirrer, and nitrogen inlet, dissolve the **isopentadecyl acrylate** monomer in toluene. The concentration is typically in the range of 20-50% (w/w).
 - Scientific Rationale: Toluene is chosen as it is a good solvent for both the monomer and the resulting polymer, and it has a suitable boiling point for typical polymerization temperatures.
 - Deoxygenation: Bubble nitrogen gas through the solution for 30-60 minutes. Maintain a gentle positive pressure of nitrogen throughout the reaction.
 - Scientific Rationale: Oxygen is a strong inhibitor of free-radical polymerization at lower temperatures and can lead to uncontrolled reactions at higher temperatures.^[17] Removing it is critical for achieving predictable kinetics and high molecular weight.
 - Initiation: While stirring, heat the reaction mixture to the desired temperature (typically 70-80°C for AIBN). In a separate vial, dissolve the AIBN initiator in a small amount of toluene. Once the reaction mixture is at a stable temperature, add the initiator solution.

- Scientific Rationale: AIBN is a common thermal initiator that decomposes at a known, predictable rate at a given temperature to produce two free radicals, initiating two polymer chains. This allows for good control over the polymerization process.
- Propagation: Maintain the reaction at a constant temperature with continuous stirring for several hours (e.g., 4 to 8 hours), allowing the polymerization to proceed. The viscosity of the solution will noticeably increase as the polymer chains grow.
- Termination & Isolation: After the reaction period, cool the flask to room temperature. Slowly pour the viscous polymer solution into a large excess of a non-solvent, such as methanol, while stirring vigorously. The polymer will precipitate as a solid.
- Scientific Rationale: The polymer is soluble in toluene but insoluble in methanol. This step effectively separates the high molecular weight polymer from the unreacted monomer, initiator fragments, and solvent.
- Purification & Drying: Collect the precipitated polymer by filtration. Wash the polymer with fresh methanol to remove any remaining impurities. Dry the final product in a vacuum oven at a moderate temperature (e.g., 40-50°C) until a constant weight is achieved.

Core Properties and Applications

The unique properties conferred by the long alkyl side chain make poly(LCAAs) exceptionally versatile. The interplay between the polymer backbone and the side chains governs the material's performance in various applications.^[18]



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Caption: Relationship between core properties and applications of Poly(LCAAs).

- **Coatings and Sealants:** The pronounced hydrophobicity of the long alkyl chain is leveraged to create water-repellent and weather-resistant surfaces.[1][5] These polymers can be incorporated into formulations for protective coatings on textiles, metals, and other substrates.[1][10] The low Tg also imparts excellent flexibility and impact resistance, preventing cracking.[10][16]
- **Adhesives:** LCAAs are fundamental components in pressure-sensitive adhesives (PSAs).[5] The low glass transition temperature ensures the material is soft and tacky at room temperature, allowing it to form a bond with light pressure. The formulation can be tailored to balance adhesion (stickiness) and cohesion (internal strength).[1][3]
- **Biomaterials and Drug Delivery:** The ability to precisely control surface properties is critical in biomaterials.[5] Surfaces modified with LCAAs can be designed to resist protein fouling and

control cell adhesion. Furthermore, polymers based on LCAAs can form nanoparticles capable of encapsulating hydrophobic drugs for targeted delivery systems.[\[5\]](#)

- Textile and Fiber Treatment: In the textile industry, LCAA-based polymers are used as finishing agents to impart water repellency and a soft feel to fabrics.[\[5\]](#)

Safety and Handling

As with all acrylate monomers, proper handling of **isopentadecyl acrylate** is essential due to its reactivity and potential health effects. The safety profile is expected to be similar to that of other long-chain acrylates like isodecyl acrylate.[\[19\]](#)[\[20\]](#)

- Hazard Classification (Anticipated):
 - Skin Irritation (Category 2): Causes skin irritation upon prolonged contact.[\[19\]](#)[\[20\]](#)
 - Eye Irritation (Category 2): Causes serious eye irritation.[\[19\]](#)[\[20\]](#)
 - Skin Sensitization (Sub-category 1B): May cause an allergic skin reaction.[\[19\]](#)[\[20\]](#)[\[21\]](#)
Acrylates are known sensitizers.[\[22\]](#)
 - Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[19\]](#)[\[20\]](#)[\[21\]](#)
 - Aquatic Hazard (Chronic, Category 2): Toxic to aquatic life with long-lasting effects.[\[19\]](#)[\[21\]](#)
- Handling Recommendations:
 - Ventilation: Handle only in a well-ventilated area or under a chemical fume hood to avoid breathing vapors.[\[19\]](#)[\[20\]](#)[\[21\]](#)
 - Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[\[19\]](#)[\[21\]](#)
 - Avoid Contact: Avoid direct contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[\[19\]](#)
- Storage Conditions:

- Store in a cool, dry, well-ventilated area away from heat, light, and sources of ignition.[20]
- The monomer is typically supplied with a polymerization inhibitor (e.g., MEHQ). The effectiveness of these inhibitors requires the presence of dissolved oxygen. Therefore, containers should be stored under air, not an inert atmosphere like nitrogen.[20]
- Keep containers tightly closed to prevent moisture contamination, which can lead to rust-initiated polymerization.[20]

Spectroscopic Analysis and Characterization

For researchers synthesizing or working with **isopentadecyl acrylate** and its polymers, spectroscopic methods are indispensable for confirming structure and purity.

- ¹H NMR: The proton NMR spectrum of the monomer would show characteristic signals for the vinyl protons of the acrylate group (typically three distinct multiplets between ~5.8 and 6.4 ppm) and a large, complex signal envelope in the aliphatic region (~0.8 to 1.7 ppm) corresponding to the C15 alkyl chain. A triplet around 4.1 ppm would indicate the -O-CH₂- group adjacent to the ester oxygen. The disappearance of the vinyl signals is a clear indicator of successful polymerization.
- ¹³C NMR: The carbon NMR spectrum would show signals for the carbonyl carbon (~166 ppm) and the vinyl carbons (~128-130 ppm). The numerous signals in the aliphatic region would confirm the presence of the long alkyl chain.
- FTIR (Infrared Spectroscopy): The FTIR spectrum is a powerful tool for monitoring the polymerization. The monomer will exhibit a strong, sharp absorbance band for the ester carbonyl group (C=O) at ~1730 cm⁻¹ and characteristic peaks for the C=C double bond at ~1635 cm⁻¹. [23][24] Upon polymerization, the C=C peak will diminish or disappear entirely, while the C=O ester peak remains, providing a straightforward method to track monomer conversion.[23]

Conclusion

Isopentadecyl acrylate, as a representative of the long-chain alkyl acrylate family, is a versatile monomer with significant potential in materials science. While direct data is sparse, a robust understanding of its behavior can be derived from its well-studied analogues. The key

takeaway is the structure-property relationship: the long, hydrophobic pentadecyl chain imparts flexibility, low tack, and water repellency to polymers, making them ideal candidates for advanced coatings, pressure-sensitive adhesives, and functional biomaterials. Mastery of its polymerization, particularly through controlled free-radical techniques, and a firm grasp of its handling requirements are essential for leveraging its full potential in research and development.

References

- Application Notes and Protocols: Long-Chain Alkyl Acrylates for Surface Modification of Materials - Benchchem. (n.d.).
- Buy Isooctadecyl acrylate | 93841-48-6 - Smolecule. (2023, August 16).
- ISODECYL ACRYLATE - CAMEO Chemicals - NOAA. (n.d.).
- Thermodynamic Interactions between Polystyrene and Long-Chain Poly(n-Alkyl Acrylates) Derived from Plant Oils - PubMed. (2015, June 10).
- A Comparative Guide to the Thermal Properties of Long-Chain Alkyl Polymers for Advanced Applications - Benchchem. (n.d.).
- SAFETY DATA SHEET - TCI Chemicals. (2026, January 16).
- Isodecyl acrylate - Scientific Polymer Products. (n.d.).
- Key Facts about Acrylate Monomers - Gantrade. (2018, May 16).
- 1 - Safety data sheet. (2023, December 05).
- Effects of Alkyl Ester Chain Length on the Toughness of PolyAcrylate-Based Network Materials - MDPI. (2023, May 20).
- iso-Decyl Acrylate F (IDA F) - Jamorin. (n.d.).
- Isodecyl acrylate SDS, 1330-61-6 Safety Data Sheets - ECHEMI. (n.d.).
- isooctadecyl acrylate - CymitQuimica. (n.d.).
- iso-Decyl acrylate | Polysciences, Inc. (n.d.).
- Acute toxicity, genotoxicity, and dermal carcinogenicity assessment of isooctyl acrylate. (n.d.).
- Isooctadecyl acrylate | C21H40O2 | CID 13847850 - PubChem - NIH. (n.d.).
- iso-Decyl Acrylate (IDA F) - Jamorin. (n.d.).
- Supporting Information for - Rsc.org. (n.d.).
- (1) Synthesis of poly(octadecyl acrylate), (2) synthesis of... - ResearchGate. (n.d.).
- GPS Safety Summary - Substance Name: - ISODECYL ACRYLATE - Arkema. (2014, January 31).
- Acrylates and Acrylic Acids | CAMEO Chemicals | NOAA. (n.d.).
- The use of octadecyl acrylate - Knowledge - Senfeida. (2023, December 01).
- ISODECYL ACRYLATE - CAMEO Chemicals. (n.d.).

- Acrylates as a significant cause of allergic contact dermatitis: new sources of exposure - PMC. (n.d.).
- Isodecyl acrylate CAS# 1330-61-6 - Scent.vn. (n.d.).
- Amended Safety Assessment of Acrylates Copolymers as Used in Cosmetics - CIR Report Data Sheet. (2018, October 05).
- Oxygen-Initiated Free-Radical Polymerization of Alkyl Acrylates at High Temperatures. (2021, August 16).
- Octadecyl acrylate synthesis - ChemicalBook. (n.d.).
- Isodecyl acrylate | C13H24O2 | CID 14899 - PubChem - NIH. (n.d.).
- (PDF) Properties and Applications of Acrylates - ResearchGate. (2020, May 23).
- 13C NMR spectrum of copolymer of decyl acrylate with styrene | Download Scientific Diagram - ResearchGate. (n.d.).
- Polymerization of oriented monolayers of octadecyl acrylate. 1: Characterization of the reaction products (Journal Article) | OSTI.GOV. (1998, June 15).
- "Contrasting acrylate versus methacrylate crosslinking reactions and th" by Chang Liu, John Tsavalas et al. - ECI Digital Archives. (n.d.).
- CAS 93804-11-6 (Isotetradecyl acrylate) - BOC Sciences. (n.d.).
- Application Note: Emulsion Polymerization of Dodecyl Acrylate for Latex Production - Benchchem. (n.d.).
- Optimization of the synthesis of poly(octadecyl acrylate) by atom transfer radical polymerization and the preparation of all comblike amphiphilic diblock copolymers - Kent Academic Repository. (2025, May 20).
- Iron-initiated radical polymerization of acrylate monomers - Polymer Chemistry (RSC Publishing). (n.d.).
- Synthesis of octadecyl acrylate | Request PDF - ResearchGate. (n.d.).
- Chapter 13 Spectroscopy NMR, IR, MS, UV-Vis. (n.d.).
- Byproducts formed During Thiol-Acrylate Reactions Promoted by Nucleophilic Aprotic Amines: Persistent or Reactive? - PubMed. (n.d.).
- Photomer 4810 - IGM RESINS : RAW MATERIAL FOR UV, LED, EB ENERGY CURING. (n.d.).
- The Synthesis Method Of Dodecyl Acrylate - News - Senfeida. (2023, December 20).
- Microscopic and Spectroscopic Imaging and Thermal Analysis of Acrylates, Silicones and Active Pharmaceutical Ingredients in Adhesive Transdermal Patches - PMC. (2022, July 16).
- Two-dimensional NMR studies of acrylate copolymers* - iupac. (n.d.).

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Thermodynamic Interactions between Polystyrene and Long-Chain Poly(n-Alkyl Acrylates) Derived from Plant Oils - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. gantrade.com [gantrade.com]
- 4. mdpi.com [mdpi.com]
- 5. Buy Isooctadecyl acrylate | 93841-48-6 [smolecule.com]
- 6. researchgate.net [researchgate.net]
- 7. isooctadecyl acrylate | CymitQuimica [cymitquimica.com]
- 8. Isooctadecyl acrylate | C₂₁H₄₀O₂ | CID 13847850 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. jamorin.com [jamorin.com]
- 10. polysciences.com [polysciences.com]
- 11. Acrylates and Acrylic Acids | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 12. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 13. scent.vn [scent.vn]
- 14. Octadecyl acrylate synthesis - chemicalbook [chemicalbook.com]
- 15. researchgate.net [researchgate.net]
- 16. jamorin.com [jamorin.com]
- 17. liuthery.westlake.edu.cn [liuthery.westlake.edu.cn]
- 18. pdf.benchchem.com [pdf.benchchem.com]
- 19. tcichemicals.com [tcichemicals.com]
- 20. echemi.com [echemi.com]
- 21. scipoly.com [scipoly.com]

- 22. Acrylates as a significant cause of allergic contact dermatitis: new sources of exposure - PMC [pmc.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- 24. Microscopic and Spectroscopic Imaging and Thermal Analysis of Acrylates, Silicones and Active Pharmaceutical Ingredients in Adhesive Transdermal Patches - PMC [pmc.ncbi.nlm.nih.gov]
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